Technical Synthesis Guide: [1-(3-Methylphenyl)pyrazol-4-yl]methanamine

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Compound of Interest

Compound Name:	*[1-(3-Methylphenyl)pyrazol-4-yl]methanamine*
CAS No.:	*400876-68-8*
Cat. No.:	*B187770*

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Executive Summary & Strategic Analysis

This Application Note details the robust synthesis of **[1-(3-Methylphenyl)pyrazol-4-yl]methanamine**, a critical pharmacophore in kinase inhibitor discovery (e.g., JAK/STAT pathways) and GPCR ligand design.

While direct alkylation of pyrazoles often yields regioisomeric mixtures, this protocol utilizes a de novo ring construction followed by C4-functionalization. This linear strategy guarantees regiochemical purity at the N1 position. We employ a high-fidelity Oxime Reduction route for the final amine generation, avoiding the secondary amine dimerization impurities common in direct reductive amination with ammonia.

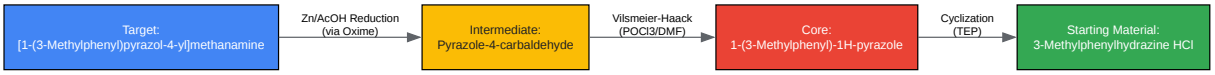
Retrosynthetic Logic

The synthesis is broken down into three thermodynamically favorable stages:

- Cyclocondensation: Hydrazine trapping of a 1,3-dialdehyde equivalent (1,1,3,3-tetraethoxypropane).

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- Electrophilic Aromatic Substitution: Vilsmeier-Haack formylation at the electron-rich C4 position.
- Nitrogen Insertion & Reduction: Conversion to aldoxime followed by zinc-mediated reduction to the primary amine.



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Figure 1: Retrosynthetic disconnection showing the linear assembly strategy.

Detailed Experimental Protocols

Stage I: Pyrazole Core Construction

Objective: Synthesis of 1-(3-methylphenyl)-1H-pyrazole. Principle: Double condensation of a hydrazine with a masked malonaldehyde (1,1,3,3-tetraethoxypropane).

- Reagents:
  - 3-Methylphenylhydrazine Hydrochloride (CAS: 637-04-7)[1]
  - 1,1,3,3-Tetraethoxypropane (TEP)
  - Ethanol (Absolute)
- Equipment: 250 mL Round Bottom Flask (RBF), Reflux Condenser.

Procedure:

- Dissolve 3-methylphenylhydrazine HCl (10.0 g, 63.0 mmol) in Ethanol (100 mL).
- Add TEP (14.6 g, 66.2 mmol, 1.05 equiv) dropwise over 10 minutes.

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- Expert Insight: The HCl from the hydrazine salt acts as the acid catalyst to deprotect the acetal in situ. No external acid is required.

- Heat to reflux (78°C) for 3 hours. Monitor by TLC (20% EtOAc/Hexane).
- Cool to room temperature. Concentrate in vacuo to remove ethanol.
- Workup: Dilute residue with water (50 mL) and extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over Na2SO4, and concentrate.
- Purification: The crude oil is typically >95% pure. If necessary, purify via short silica plug (Hexane/EtOAc 9:1).

Stage II: C4-Formylation (Vilsmeier-Haack)

Objective: Synthesis of 1-(3-methylphenyl)-1H-pyrazole-4-carbaldehyde. Safety Critical: The Vilsmeier adduct quench is highly exothermic.

- Reagents:
  - Phosphorus Oxychloride (POCl3)[2]
  - N,N-Dimethylformamide (DMF)[3]
- Equipment: Three-neck RBF, internal thermometer, dropping funnel, ice bath.

Procedure:

- Charge DMF (30 mL, 5 equiv) to a dry flask under N2. Cool to 0°C.
- Add POCl3 (17.5 mL, 3.0 equiv) dropwise, maintaining internal temp <10°C. Stir 20 min to form the Vilsmeier salt (white suspension/slurry).
- Dissolve Stage I Product (10.0 g) in minimal DMF (10 mL) and add dropwise to the Vilsmeier reagent at 0°C.
- Remove ice bath and heat to 80°C for 4 hours.
  - Mechanism:[2][4][5] The electron-rich pyrazole attacks the chloroiminium ion.

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- Quench Protocol (Critical):
  - Pour the hot reaction mixture slowly onto crushed ice (300 g) with vigorous stirring.
  - Neutralize with saturated Sodium Acetate or 5M NaOH to pH 7-8.
  - Observation: The aldehyde precipitates as a solid upon neutralization.
- Filter the solid, wash with water, and dry in a vacuum oven at 45°C.

Stage III: Oxime Formation & Reduction

Objective: Synthesis of **[1-(3-Methylphenyl)pyrazol-4-yl]methanamine**. Rationale: Direct reductive amination with ammonia often yields secondary amines. The Oxime route guarantees the primary amine.

Step A: Aldoxime Formation

- Suspend Stage II Aldehyde (5.0 g) in Ethanol (50 mL).
- Add Hydroxylamine Hydrochloride (2.25 g, 1.2 equiv) and Sodium Acetate (2.6 g, 1.2 equiv) dissolved in water (10 mL).
- Stir at RT for 2 hours. (Conversion is usually quantitative).
- Remove EtOH, add water, filter the white solid (Oxime). Dry thoroughly.

Step B: Zinc-Mediated Reduction

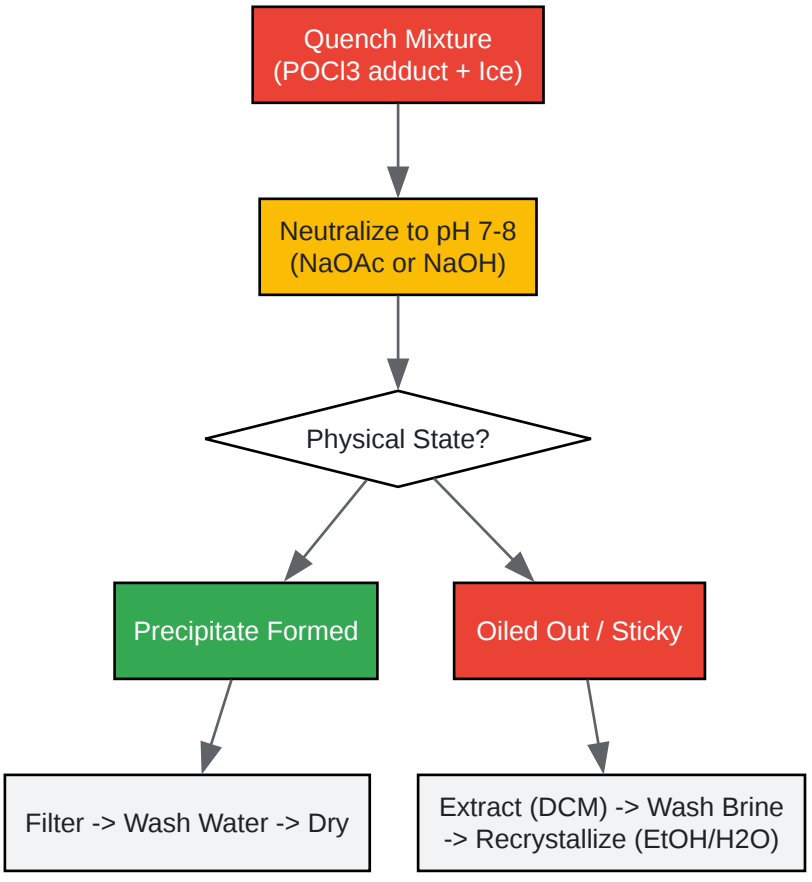
- Dissolve the dried Oxime (5.0 g) in Glacial Acetic Acid (50 mL).
- Cool to 10-15°C.
- Add Zinc Dust (8.0 g, ~5 equiv) portion-wise over 30 minutes.
  - Caution: Exothermic reaction. Keep temperature <40°C to prevent side reactions.
- Stir vigorously for 4 hours at RT.

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- Filter off excess Zinc through Celite.
- Concentrate the filtrate. Basify the residue with 2M NaOH (pH >12) to liberate the free amine.
- Extract with DCM (3 x 50 mL). Dry (Na2SO4) and concentrate to yield the amine oil.
- Salt Formation (Recommended): Dissolve oil in Et2O, add 4M HCl in Dioxane. Filter the white precipitate (Amine HCl salt) for long-term storage.

Process Logic & Decision Trees

The following diagram illustrates the critical decision points during the Vilsmeier-Haack workup, a common failure point due to "oiling out" or incomplete hydrolysis.



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Figure 2: Workup decision tree for the isolation of the intermediate aldehyde.

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Analytical Data & Validation

Expected physicochemical properties for the intermediates and final product.

Compound	State	1H NMR Diagnostic Signals (DMSO-d6)	MS (ESI+)
Core Pyrazole	Oil/Low melt solid	δ 8.50 (d, 1H, H5), 7.80 (d, 1H, H3), 6.55 (t, 1H, H4)	[M+H]+ 159.1
Aldehyde	White Solid	δ 9.95 (s, 1H, CHO), 9.10 (s, 1H, H5), 8.20 (s, 1H, H3)	[M+H]+ 187.1
Oxime	White Solid	δ 11.2 (s, 1H, OH), 8.15 (s, 1H, CH=N)	[M+H]+ 202.1
Final Amine (HCl)	White Solid	δ 8.40 (br s, 3H, NH3+), 4.05 (q, 2H, CH2-N)	[M+H]+ 188.1

Self-Validation Checkpoints:

- Stage I: Disappearance of the hydrazine doublet (NH) in NMR.
- Stage II: Appearance of the aldehyde singlet at ~9.95 ppm. If <9.0 ppm, check for incomplete hydrolysis (iminium salt).
- Stage III: Disappearance of the aldoxime CH=N signal and appearance of the methylene quartet at ~4.0 ppm.

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  - Source: TSI Journals / Organic Chemistry: An Indian Journal.
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- Safety of Methylphenylhydrazine: Title: 3-Methylphenylhydrazine Hydrochloride Safety D
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